

Cyclohexanecarboxamide chemical structure and IUPAC name.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexanecarboxamide

Cat. No.: B073365

[Get Quote](#)

An In-depth Technical Guide to Cyclohexanecarboxamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, and key physicochemical properties of **cyclohexanecarboxamide**. The information is tailored for professionals in research, science, and drug development who require a detailed understanding of this compound.

Chemical Structure and Nomenclature

Cyclohexanecarboxamide is a primary carboxylic acid amide consisting of a cyclohexane ring bonded to a carboxamide functional group.^[1] This structure imparts a combination of lipophilic (cyclohexane ring) and polar (amide group) characteristics to the molecule.

IUPAC Name: **cyclohexanecarboxamide**^[2]

Synonyms: Hexahydrobenzamide, Cyclohexylcarboxamide^[2]

Molecular Formula: C₇H₁₃NO^{[2][3]}

CAS Registry Number: 1122-56-1^{[2][3]}

Physicochemical Properties

A summary of the key quantitative data for **cyclohexanecarboxamide** is presented in the table below, providing a convenient reference for its physical and chemical characteristics.

Property	Value	Source
Molecular Weight	127.1842 g/mol	[3][4]
Melting Point	186-188 °C	[5][6]
Appearance	White amorphous powder or white flakes	[5][7]
pKa	16.76 ± 0.20 (Predicted)	[7]
Solubility in DMSO	42 mg/mL (198.73 mM)	[8]

Experimental Protocols

While a comprehensive repository of all experimental protocols is beyond the scope of this guide, a general overview of synthetic approaches is provided.

Synthesis of **Cyclohexanecarboxamide**:

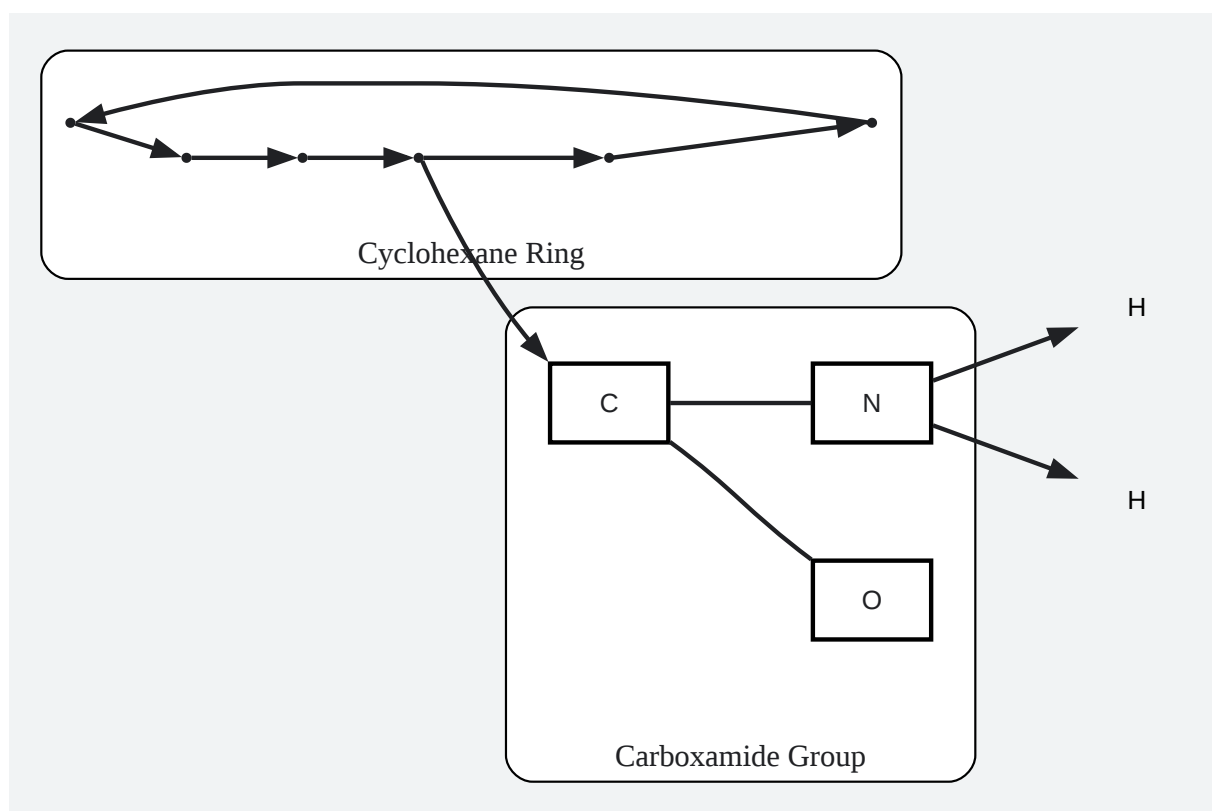
A common method for the synthesis of **cyclohexanecarboxamide** involves the reaction of cyclohexanecarboxylic acid with a suitable aminating agent. One documented approach involves the following conceptual steps:

- **Activation of the Carboxylic Acid:** The carboxylic acid is typically converted to a more reactive derivative, such as an acyl chloride or an ester.
- **Amination:** The activated carboxylic acid derivative is then reacted with ammonia or an ammonia equivalent to form the amide bond.
- **Purification:** The crude product is purified using standard laboratory techniques such as recrystallization or chromatography to yield pure **cyclohexanecarboxamide**.

For a detailed synthetic procedure, refer to publications such as The Journal of Organic Chemistry, 44, p. 4727, 1979.[5]

Molecular Visualization

The chemical structure of **cyclohexanecarboxamide** is depicted in the following diagram generated using the DOT language.



[Click to download full resolution via product page](#)

Chemical structure of **cyclohexanecarboxamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Human Metabolome Database: Showing metabocard for Cyclohexanecarboxamide (HMDB0250651) [hmdb.ca]
- 2. Cyclohexanecarboxamide | C₇H₁₃NO | CID 14283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cyclohexanecarboxamide [webbook.nist.gov]
- 4. Cyclohexanecarboxamide [webbook.nist.gov]
- 5. Cyclohexanecarboxamide | 1122-56-1 [chemicalbook.com]
- 6. chembk.com [chembk.com]
- 7. Page loading... [wap.guidechem.com]
- 8. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Cyclohexanecarboxamide chemical structure and IUPAC name.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073365#cyclohexanecarboxamide-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com